

# Safety Data Sheet: A Technical Guide to Benzo[k]fluoranthene-d12

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## Compound of Interest

Compound Name: Benzo[k]fluoranthene-d12

Cat. No.: B167113

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This technical guide provides a comprehensive overview of the safety data for **Benzo[k]fluoranthene-d12** (CAS No: 93952-01-3), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases, with a focus on presenting clear, actionable information. For many safety aspects, data from the parent compound, Benzo[k]fluoranthene (CAS No: 207-08-9), is used as a reference due to the limited specific data on its deuterated form.

## Chemical Identification

Identifier	Value
Chemical Name	Benzo[k]fluoranthene-d12
Synonyms	1,2,3,4,5,6,7,8,9,10,11,12-dodecadeuteriobenzo[k]fluoranthene, Benzo[k]fluoranthene-d12
CAS Number	93952-01-3[1][2][3]
Molecular Formula	C20D12[1][2]
Parent Compound CAS	207-08-9 (Benzo[k]fluoranthene)[2][3]

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Benzo[k]fluoranthene-d12** and its parent compound.

Property	Value
Molecular Weight	264.38 g/mol [3]
Exact Mass	264.169221334 Da[4]
Appearance	Pale yellow needles or yellow crystalline solid[5] [6]
Melting Point	217 °C (parent compound)[6][7]
Boiling Point	480 °C (parent compound)[7]
Solubility	Poorly soluble in most solvents; insoluble in water[6][7]
LogP (Octanol/Water Partition Coefficient)	5.64[1]

## Hazards Identification

**Benzo[k]fluoranthene-d12** is classified as a hazardous substance. The primary hazards are associated with its potential carcinogenicity, skin and eye irritation, and environmental toxicity.

Hazard Classification	Description
Carcinogenicity	May cause cancer.[2][8] Benzo[k]fluoranthene is considered a potential human carcinogen.[7][9] [10]
Acute Toxicity	Causes skin and eye irritation.[2][8]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects. [2][8]

Signal Word: Danger[2]

Hazard Statements:

- Causes skin irritation.[2]
- Causes serious eye irritation.[2]
- May cause cancer.[2]
- Very toxic to aquatic life with long lasting effects.[2]

## Toxicological Information

Detailed toxicological data for the deuterated form is limited. The information below is primarily for the parent compound, Benzo[k]fluoranthene.

Exposure Route	Health Effects
Inhalation	The substance can be absorbed into the body through inhalation of its aerosol.[7][10]
Skin Contact	Can be absorbed through the skin.[7][10] Causes skin irritation.[2]
Eye Contact	Causes serious eye irritation.[2]
Long-term Exposure	This substance is possibly carcinogenic to humans.[7][10]

## Experimental Protocols

Detailed methodologies for handling, emergency procedures, and disposal are critical for ensuring laboratory safety.

### 5.1. Handling and Storage Protocol

- Engineering Controls: All work with **Benzo[k]fluoranthene-d12** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[11][12] Ensure adequate ventilation.[13]
- Personal Protective Equipment (PPE):

- Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after.[12][13]
- Eye Protection: Use safety glasses with side shields or chemical safety goggles. A face shield is recommended if there is a splash hazard.[12]
- Body Protection: Wear a lab coat or a chemical-resistant suit.[12] Contaminated clothing should be removed immediately.[9][12]
- Storage: Store in tightly closed containers in a cool, well-ventilated, and dry place, away from light and moisture.[2][9][11] The storage area should be locked up or accessible only to authorized personnel.[11]
- Hygiene: Do not eat, smoke, or drink in areas where the chemical is handled.[9] Wash hands thoroughly after handling.[13]

## 5.2. First-Aid Measures Protocol

- General Advice: If exposed or concerned, seek medical advice/attention.[13] Show the safety data sheet to the attending physician.[11][13]
- Inhalation: Move the person to fresh air.[12][13] If breathing is difficult, give artificial respiration.[13] Consult a physician.[13]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[9][12] Remove all contaminated clothing.[9][11] Consult a physician.[11][13]
- Eye Contact: Flush eyes with plenty of water as a precaution.[13] Remove contact lenses if present and easy to do. Continue rinsing. Call an ophthalmologist.[11]
- Ingestion: Do NOT induce vomiting.[14] If the person is conscious, rinse their mouth with water.[13] Never give anything by mouth to an unconscious person.[13] Consult a physician.[13]

## 5.3. Spill and Emergency Procedures Protocol

- Evacuation: Evacuate all non-essential personnel from the spill area.[9][13]

- Ignition Sources: Remove all sources of ignition.[9]
- Containment:
  - Wear appropriate personal protective equipment (PPE), including respiratory protection. [12][13]
  - For solid spills, avoid creating dust.[7][13] If appropriate, moisten the spilled material with a suitable solvent like acetone to prevent dusting.[5][14]
  - Carefully sweep or shovel the material into a suitable, sealed container for disposal.[7][13]
- Decontamination:
  - Clean the spill area thoroughly. Use absorbent paper dampened with acetone to pick up any remaining material.[14]
  - Wash the area with soap and water.[14]
  - Ventilate the area after cleanup is complete.[9]
- Waste Disposal: Dispose of the collected waste as hazardous waste in accordance with local, state, and federal regulations.[8][9]

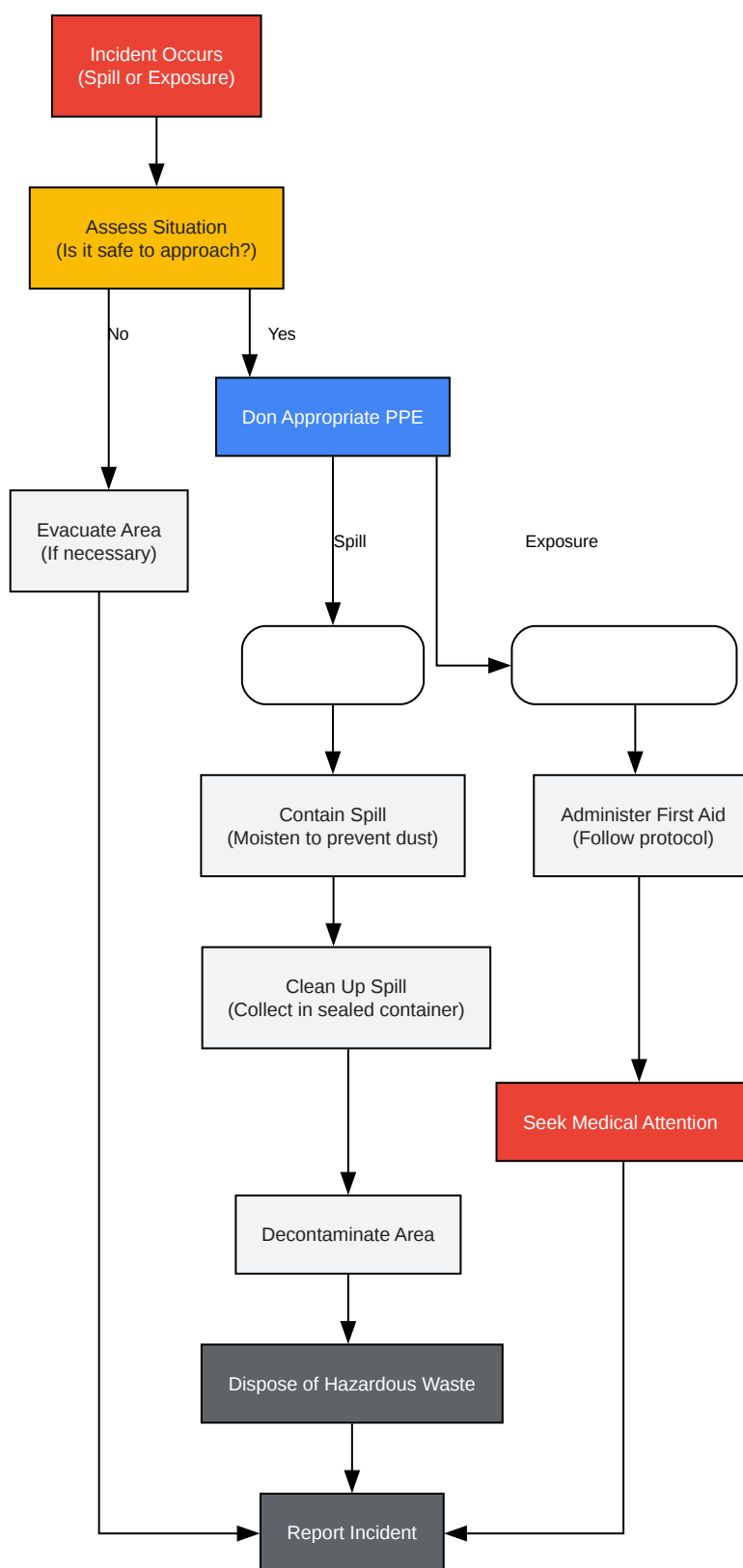
## Disposal Considerations

All waste containing **Benzo[k]fluoranthene-d12** must be treated as hazardous waste.[8]

- Waste Segregation: Do not mix with other chemical waste streams.[8]
- Containerization: Collect all solid and liquid waste in separate, dedicated, and clearly labeled sealed containers.[8] The container must be labeled as "Hazardous Waste" and identify the contents.[8]
- Final Disposal: Disposal must be carried out by a licensed hazardous waste disposal company.[8] Contact your institution's Environmental Health and Safety (EHS) department for guidance.[8]

## Visualized Emergency Workflow

The following diagram illustrates the logical workflow for responding to a spill or exposure incident involving **Benzo[k]fluoranthene-d12**.



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Caption: Emergency response workflow for a **Benzo[k]fluoranthene-d12** incident.

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